

Physicochemical Properties of Tazobactam Acid: An In-depth Technical Guide

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Compound of Interest

Compound Name: Tazobactam acid

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Abstract

Tazobactam acid is a potent β -lactamase inhibitor, crucial in overcoming bacterial resistance to β -lactam antibiotics. Its efficacy and formulation stability are intrinsically linked to its physicochemical properties. This technical guide provides a comprehensive overview of the core physicochemical characteristics of **Tazobactam acid**, including its chemical identity, solubility, melting point, pKa, and stability. Detailed methodologies for the determination of these properties are presented, alongside visual representations of its mechanism of action and experimental workflows to facilitate a deeper understanding for research, development, and quality control purposes.

Chemical Identity

Tazobactam acid is a penicillanic acid sulfone derivative.^[1] Its fundamental chemical and physical identifiers are summarized below.

Property	Value
IUPAC Name	(2S,3S,5R)-3-methyl-4,4,7-trioxo-3-(1H-1,2,3-triazol-1-ylmethyl)-4λ ⁶ -thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid[2][3]
Chemical Formula	C ₁₀ H ₁₂ N ₄ O ₅ S[4][5][6][7]
Molecular Weight	300.29 g/mol [4][8][6][7][9]
CAS Number	89786-04-9[2][6][10]
Appearance	White to off-white crystalline powder[2][11][10] [12]

Physicochemical Properties

A thorough understanding of the physicochemical properties of **Tazobactam acid** is paramount for its development as a pharmaceutical agent. These properties influence its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation and stability.

Quantitative Physicochemical Data

The key physicochemical parameters of **Tazobactam acid** are presented in the table below.

Property	Value	Source(s)
Melting Point	115-145°C[10][12][13][14]; >170°C (decomposition)[2][9]	[2][9][10][12][13][14]
pKa	2.1[3], 2.33 ± 0.40 (Predicted) [12][13][14], 2.86 (Strongest Acidic)[15]	[3][12][13][14][15]
Density	1.92 ± 0.1 g/cm ³ [2][9][10][13] [14]	[2][9][10][13][14]
Boiling Point	707.1 ± 70.0°C[2][9]	[2][9]

Solubility Profile

The solubility of **Tazobactam acid** in various solvents is a critical factor for its formulation and delivery.

Solvent	Solubility Description
Water	Soluble[10][12][13][14], Very slightly soluble[11]
DMSO	Soluble (35 mg/mL)[2][9], Slightly soluble (Heated)[12][13][14], 55 mg/mL (Sonication recommended)[16]
Methanol	Soluble[2][9], Slightly soluble[11], Slightly soluble (Heated, Sonicated)[12][13][14]
Ethanol	Slightly soluble[11]
Acetone	Slightly soluble[11]
N,N-dimethylformamide	Freely soluble[11]

Note: The sodium salt of Tazobactam is very soluble in water and soluble in alcohol.[17][18]

Stability Profile

Tazobactam acid is susceptible to degradation under certain conditions. It is noted to be light-sensitive.[12][13][14] Degradation pathways can include hydrolysis of the β -lactam ring.[19][20] Forced degradation studies have shown that Tazobactam degrades in the presence of acid, base, and oxidative stress.[21][22] For instance, one study noted that Tazobactam was degraded within one hour in 1 N HCl at room temperature.[22]

Experimental Protocols

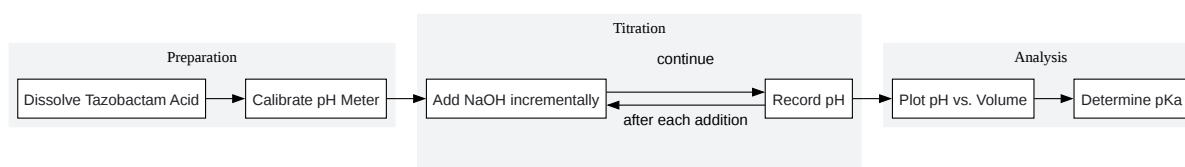
Accurate determination of physicochemical properties requires robust experimental protocols. The following sections outline methodologies for key experiments.

Determination of pKa by Potentiometric Titration

The acid dissociation constant (pKa) is a measure of the strength of an acid in solution. For **Tazobactam acid**, potentiometric titration is a suitable method.

Methodology:

- Preparation of the Analyte Solution: Accurately weigh and dissolve **Tazobactam acid** in a suitable solvent, such as a co-solvent mixture if aqueous solubility is low, to a known concentration (e.g., 1 mM).[23]
- Calibration: Calibrate a pH meter using standard buffers (e.g., pH 4, 7, and 10).[23]
- Titration Setup: Place the analyte solution in a thermostated vessel and use a magnetic stirrer for continuous mixing. Purge the solution with nitrogen to remove dissolved carbon dioxide.[23]
- Titration: Titrate the solution with a standardized solution of a strong base (e.g., 0.1 M NaOH). Record the pH value after each incremental addition of the titrant.[23]
- Data Analysis: Plot the pH values against the volume of titrant added to generate a titration curve. The pKa is determined from the pH at the half-equivalence point. The inflection point of the curve corresponds to the equivalence point.



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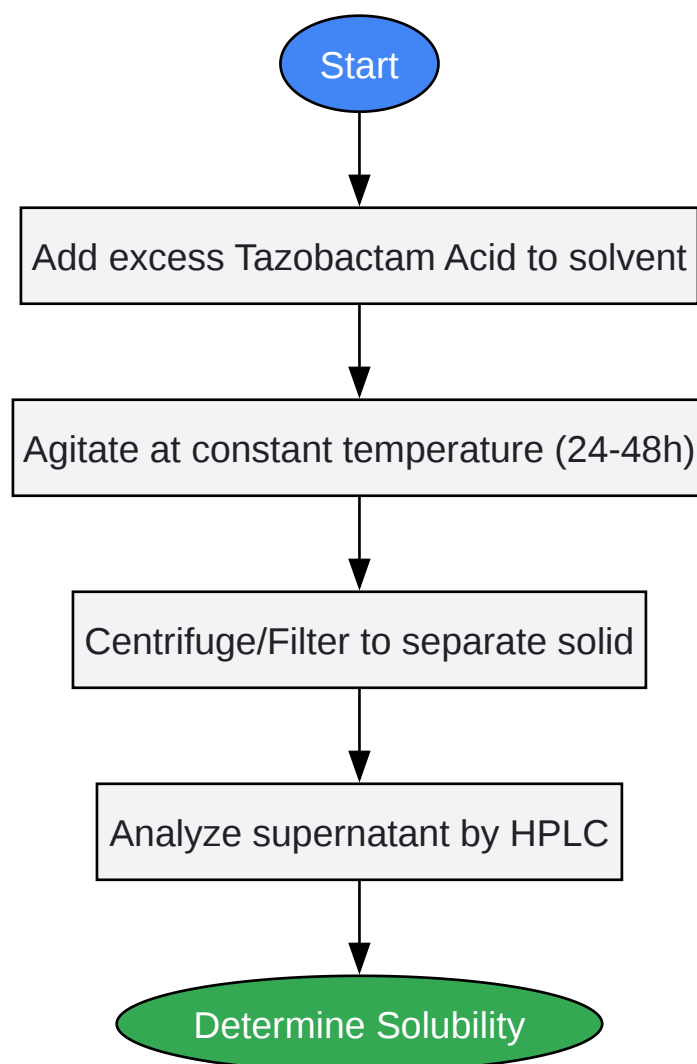
Figure 1: Workflow for pKa Determination by Potentiometric Titration.

Determination of Solubility by Shake-Flask Method

The shake-flask method is a standard technique for determining the equilibrium solubility of a compound.[24]

Methodology:

- **Sample Preparation:** Add an excess amount of **Tazobactam acid** to a series of vials containing the solvent of interest (e.g., water, buffers of different pH).
- **Equilibration:** Seal the vials and agitate them at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.^[24] The presence of undissolved solid should be confirmed visually.^[24]
- **Sample Separation:** Separate the undissolved solid from the saturated solution by centrifugation or filtration.
- **Quantification:** Analyze the concentration of **Tazobactam acid** in the clear supernatant using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Calculation:** The determined concentration represents the equilibrium solubility of **Tazobactam acid** in the specific solvent under the tested conditions.



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Figure 2: Experimental Workflow for the Shake-Flask Solubility Method.

Stability-Indicating HPLC Method

A stability-indicating High-Performance Liquid Chromatography (HPLC) method is essential to quantify the decrease in the concentration of **Tazobactam acid** and to detect the formation of degradation products over time.

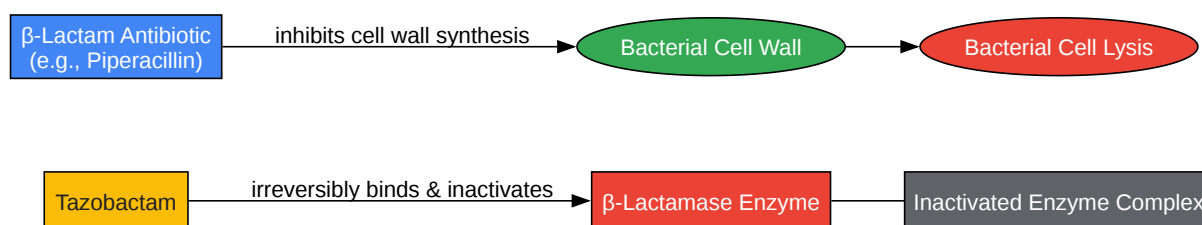
Methodology:

- Chromatographic Conditions:
 - Column: C18 column (e.g., 4.6 x 250 mm, 5 µm particle size).[\[21\]](#)

- Mobile Phase: A mixture of an aqueous buffer (e.g., 0.1% orthophosphoric acid in water) and an organic solvent (e.g., Methanol).[21] The exact ratio should be optimized for good resolution.
- Flow Rate: Typically around 0.7-1.0 mL/min.[21][25]
- Detection: UV detection at a suitable wavelength (e.g., 231 nm).[21]
- Forced Degradation Studies: Subject **Tazobactam acid** solutions to stress conditions such as acid (HCl), base (NaOH), oxidation (H₂O₂), heat, and light.[21][26]
- Method Validation: Validate the HPLC method according to ICH guidelines for parameters including specificity, linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ).[21][25] The method is considered stability-indicating if the degradation products are well-resolved from the parent drug peak.

Mechanism of Action: β -Lactamase Inhibition

Tazobactam itself has weak antibacterial activity.[3] Its primary role is to protect β -lactam antibiotics from degradation by bacterial β -lactamase enzymes.[3][10] Tazobactam contains a β -lactam ring that irreversibly binds to the active site of the β -lactamase enzyme, thereby inactivating it.[1][18] This allows the partner antibiotic (e.g., piperacillin) to exert its antibacterial effect on the pathogen.[7][18]



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Figure 3: Mechanism of Action of Tazobactam as a β -Lactamase Inhibitor.

Conclusion

The physicochemical properties of **Tazobactam acid** are fundamental to its role as an effective β -lactamase inhibitor. This guide has provided a detailed summary of its key characteristics and the experimental protocols required for their determination. A thorough understanding and application of this knowledge are essential for the successful development, formulation, and clinical application of Tazobactam-containing antibacterial therapies. The provided diagrams offer a clear visual representation of complex processes, aiding in the comprehension of its mechanism and analytical workflows.

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